

# Personal protective equipment for handling Triethyl phosphonoacetate-13C2

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## Compound of Interest

Compound Name: Triethyl phosphonoacetate-13C2

Cat. No.: B031799

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## Essential Safety and Handling Guide for Triethyl phosphonoacetate-13C2

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Triethyl phosphonoacetate-13C2**. The following procedures and data are compiled to ensure safe laboratory operations and proper disposal.

## Physical and Chemical Properties

A summary of the key quantitative data for **Triethyl phosphonoacetate-13C2** is presented below for easy reference.

Property	Value
Molecular Weight	226.16 g/mol
Boiling Point	142-145 °C at 9 mmHg
Density	1.13 g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.431
Flash Point	105 °C (221 °F) - closed cup
Isotopic Purity	99 atom % 13C

## Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical to ensure laboratory safety.

**Triethyl phosphonoacetate-13C2** is an irritant and requires careful management.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Triethyl phosphonoacetate-13C2**:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Skin Protection:
  - Gloves: Wear appropriate protective gloves to prevent skin exposure.[\[1\]](#) Gloves must be inspected prior to use.[\[2\]](#) Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[\[2\]](#)
  - Clothing: Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: A dust mask type N95 (US) is recommended. Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[\[1\]](#) Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[3\]](#)

## Handling Procedures

- Wash hands thoroughly after handling.[\[1\]](#)
- Avoid breathing vapor, mist, or gas.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Use with adequate ventilation.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

## Storage

- Store in a tightly closed container.[1]
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[1]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2]

## Emergency and Disposal Plan

Immediate and appropriate action during an emergency and correct disposal of waste are crucial for safety and environmental protection.

## First Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[2]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[2]

## Spill and Leak Procedures

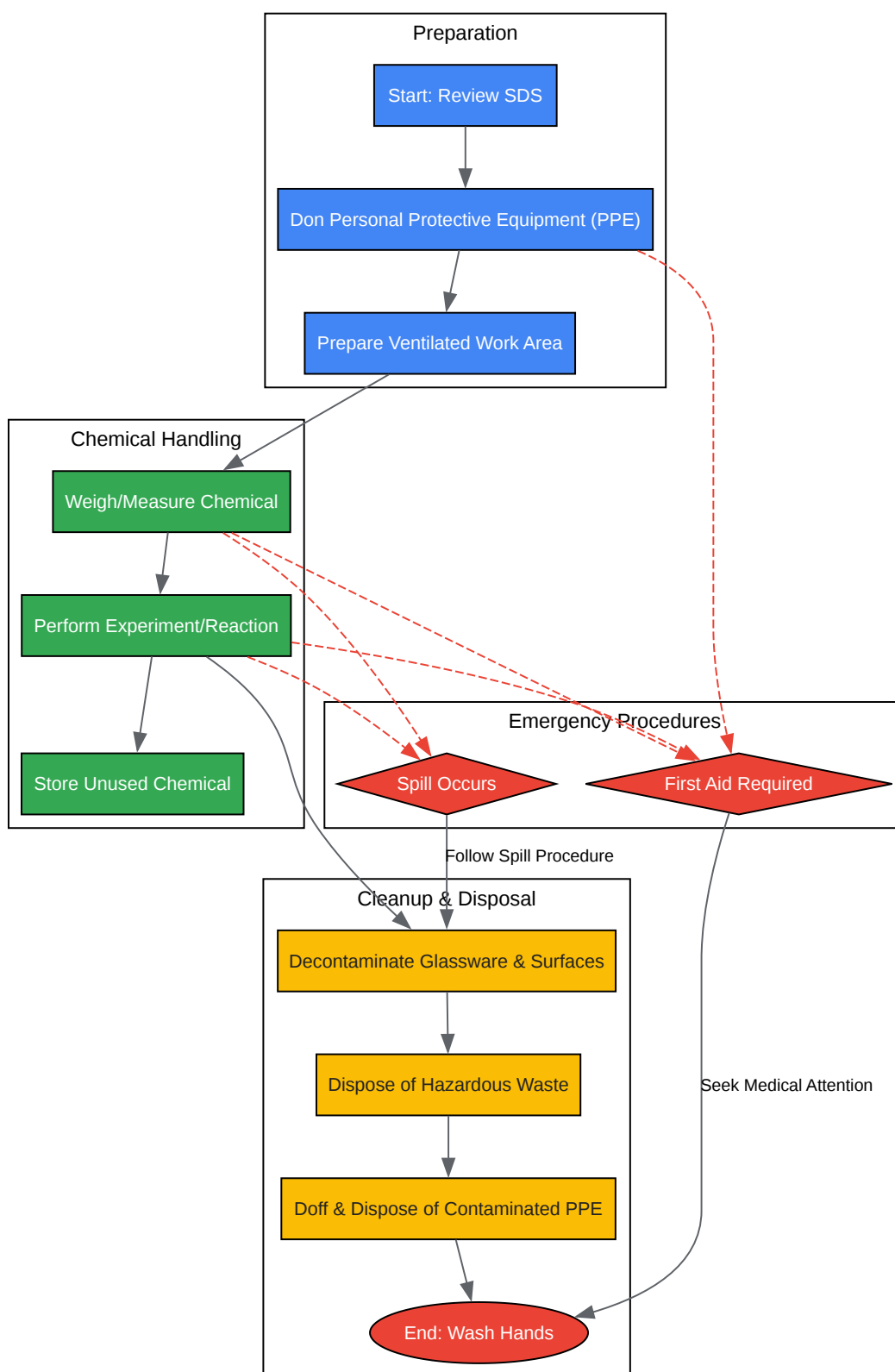
- Ensure adequate ventilation.[1]
- Use proper personal protective equipment as indicated in the PPE section.[1]
- Absorb the spill with inert material (e.g., vermiculite, sand, or earth).[1]
- Place the absorbed material into a suitable, closed container for disposal.[1][2]
- Clean up spills immediately, observing all safety precautions.[1]

## Disposal Plan

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[1]
- Waste generators must also consult state and local hazardous waste regulations to ensure complete and accurate classification.[1]
- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[2]
- Do not mix with other waste. Leave chemicals in their original containers.[2]
- Handle uncleaned containers as you would the product itself.[2]

## Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **Triethyl phosphonoacetate-13C2**, emphasizing the integration of safety and disposal procedures at each step.



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Caption: Workflow for handling **Triethyl phosphonoacetate-13C2**.

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